

# 3-Acetamidocoumarin selectivity profile against enzyme targets

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## Compound Focus: 3-Acetamidocoumarin

CAS No.: 779-30-6

Cat. No.: S575655

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## Acetylcholinesterase (AChE) Inhibitory Activity

**3-Acetamidocoumarin** itself shows little to no inhibitory activity against AChE [1]. However, it serves as a key synthetic intermediate for creating more potent compounds. When conjugated with an N-benzylpyridinium moiety, the resulting derivatives demonstrate significant AChE inhibition [1].

The table below summarizes the half-maximal inhibitory concentration (IC<sub>50</sub>) values for selected 3-aminocoumarin-N-benzylpyridinium conjugates, with donepezil and tacrine included as reference drugs [1].

Compound	R (Coumarin)	Benzyl Substituent (X)	n	IC <sub>50</sub> (nM) ± SD
3 (3-aminocoumarin)	H	–	–	12% inhibition*
4	H	–	0	0% inhibition*
9	OMe	–	0	9% inhibition*
4a	H	H	0	71.88 ± 3.44
9a	OMe	H	0	12.48 ± 0.71
9b	OMe	2-Cl	0	6.03 ± 0.18

Compound	R (Coumarin)	Benzyl Substituent (X)	n	IC <sub>50</sub> (nM) ± SD
9c	OMe	3-Cl	0	11.47 ± 0.63
9e	OMe	2-F	0	3.05 ± 0.28
9f	OMe	3-F	0	5.04 ± 0.26
9g	OMe	4-F	0	5.31 ± 0.38
9h	OMe	2,3-di-F	0	<b>1.53 ± 0.01</b>
9i	OMe	2,6-di-F	0	2.43 ± 0.18
Donepezil·HCl	–	–	–	53.51 ± 3.12
Tacrine	–	–	–	190.37 ± 4.55

\*% Inhibition at a concentration of 1 μM. A dash (–) indicates the moiety is not present. "n" refers to the methylene linker length between the coumarin and pyridine rings (0 for a direct bond, 1 for a -CH<sub>2</sub>- linker) [1].

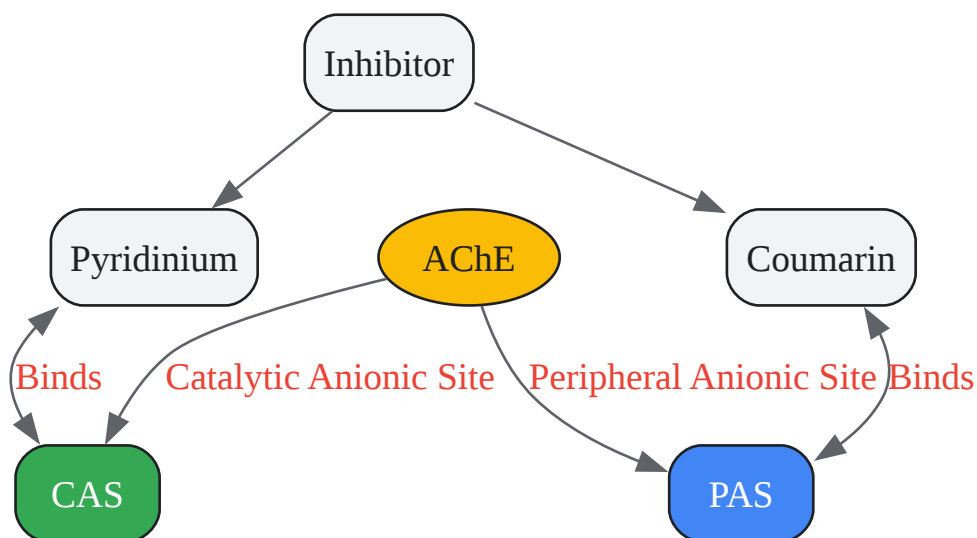
## Experimental Methodology

The experimental data for AChE inhibition was generated using a standard biochemical assay [1]:

- **Enzyme Source:** Acetylcholinesterase from *Electrophorus electricus* (electric eel).
- **Assay Method: Ellman's method** [1]. This is a standard spectrophotometric method that measures the hydrolysis of the substrate acetylthiocholine. The thiocholine produced reacts with 5,5'-dithio-bis-(2-nitrobenzoic acid) (DTNB) to form a yellow-colored product that can be measured at 412 nm. Enzyme inhibition reduces the rate of color formation.
- **Procedure:** Test compounds were evaluated at a concentration of 1 μM. Those showing more than 50% enzyme inhibition were further analyzed to determine their IC<sub>50</sub> values (the concentration required to inhibit 50% of enzyme activity) using the average of triplicate independent experiments [1].

## Mechanism of Action

Molecular docking studies suggest that these 3-aminocoumarin-N-benzylpyridinium conjugates inhibit AChE through a **dual-binding site mechanism** [1]. The diagram below illustrates this interaction.



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As shown, the **coumarin portion** of the molecule binds to the **Peripheral Anionic Site (PAS)** at the entrance of the enzyme gorge, while the **N-benzylpyridinium moiety** binds to the **Catalytic Anionic Site (CAS)** deep within the gorge. This dual interaction blocks the enzyme's activity more effectively than binding to a single site [1].

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## References

1. BJOC - Synthesis of -aminocoumarin-N-benzylpyridinium conjugates... [beilstein-journals.org]

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